

Tilianin's Neuroprotective Mechanism of Action: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Tilianin, a flavonoid glycoside, has emerged as a promising natural compound with significant neuroprotective properties.[1] This technical guide provides an in-depth overview of the core mechanisms underlying **tilianin**'s ability to shield neurons from damage, focusing on key signaling pathways, experimental evidence, and detailed methodologies for researchers.

Core Neuroprotective Mechanisms

Tilianin exerts its neuroprotective effects through a multi-pronged approach, primarily by mitigating oxidative stress, suppressing neuroinflammation, and inhibiting apoptosis.[1][2] These actions are orchestrated through the modulation of several critical intracellular signaling cascades.

Signaling Pathways Modulated by Tilianin

Tilianin's neuroprotective efficacy is attributed to its influence on key signaling pathways that regulate cellular stress responses, inflammation, and survival.

Anti-Inflammatory and Anti-Apoptotic Signaling:

Tilianin has been shown to inhibit neuroinflammatory responses and apoptosis through the modulation of the CaMKII, MAPK, and NF-κB signaling pathways. In models of vascular dementia, **tilianin** treatment suppressed the activation of ox-CaMKII, p38 MAPK, JNK, and NF-

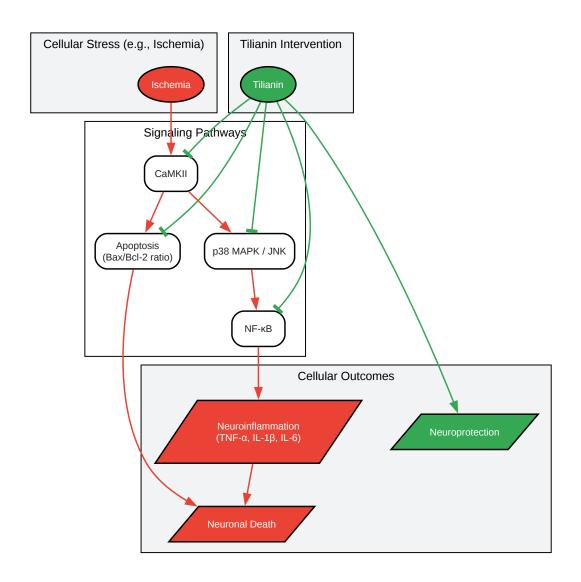




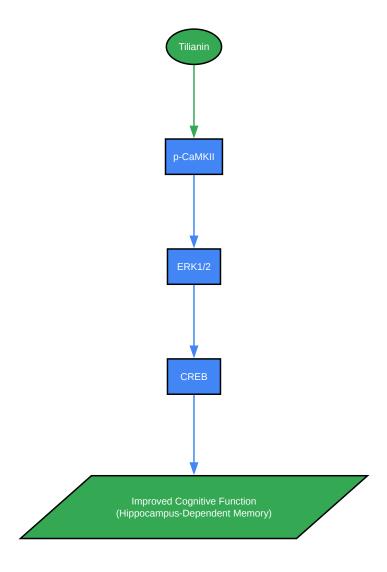


 κ B. This leads to a downstream reduction in the production of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6.[1] Furthermore, **tilianin** can modulate the intrinsic apoptosis pathway by regulating the balance of pro-apoptotic (Bax) and anti-apoptotic (Bcl-2) proteins.[3]

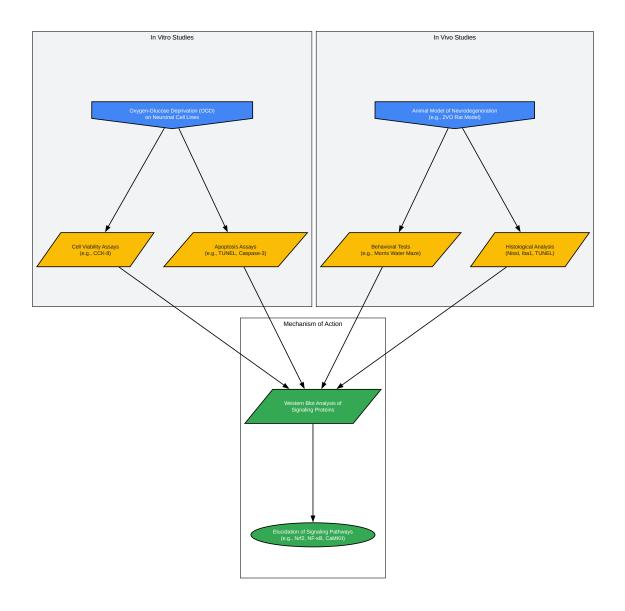












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